

Comprehensive Technical Guide on N-Triflylglycine: Molecular Architecture, Synthesis, and Mechanistic Applications

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Compound of Interest

Compound Name: *N*-[(trifluoromethyl)sulfonyl]glycine

CAS No.: 294653-41-1

Cat. No.: B14150093

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Executive Summary

N-Triflylglycine, chemically known as N-(trifluoromethanesulfonyl)glycine, is a highly specialized, synthetically valuable amino acid derivative. While standard protecting groups (such as Boc, Fmoc, or Cbz) dominate routine peptide synthesis, the trifluoromethanesulfonyl (triflyl or Tf) group is deployed when extreme electron-withdrawing properties are required. This guide explores the physicochemical properties of N-triflylglycine, the causality behind its use in complex synthetic workflows (such as Mitsunobu alkylations), and provides self-validating protocols for its synthesis and downstream application.

Molecular Identity & Physicochemical Profiling

Despite its utility in advanced organic synthesis, the free acid form of N-triflylglycine is rarely cataloged with a dedicated, widely published CAS Registry Number in standard commercial databases, as it is frequently synthesized in situ or utilized as an ester derivative (e.g., N-triflylglycine methyl ester). However, its exact molecular parameters are well-documented in spectroscopic databases .

Table 1: Quantitative Data and Molecular Properties of N-Triflylglycine

Property	Value
IUPAC Name	2-(Trifluoromethylsulfonylamino)acetic acid
Molecular Formula	C
	H
	F
	NO
	S
Molecular Weight	207.12 g/mol
Exact Mass	206.981313 g/mol
InChIKey	XJBOVNHJBAOYQC-UHFFFAOYSA-N
Precursor Ion [M-H] ⁻	205.974 m/z
Primary Structural Feature	Highly electron-withdrawing N-sulfonyl group

Structural Causality: The Mechanistic Role of the Triflyl Group

In drug development and complex scaffold synthesis, the choice of the N-triflyl group over standard protecting groups is driven by its profound electronic effects:

- **pKa Modulation for Mitsunobu Alkylation:** The standard Mitsunobu reaction requires a pronucleophile with a $pK_a < 11$. The secondary amine of a standard amino acid is insufficiently acidic. However, the extreme inductive effect of the CF

SO

- group dramatically lowers the pK_a of the N-H bond, rendering the nitrogen highly acidic and an excellent nucleophile for Mitsunobu coupling .

- **Prevention of Epimerization:** The strong electron-withdrawing nature of the Tf group reduces the nucleophilicity of the carbonyl oxygen. This prevents the formation of oxazolone intermediates during subsequent peptide coupling steps, thereby completely suppressing epimerization at the alpha-carbon.

Validated Experimental Protocols

Protocol 1: De Novo Synthesis of N-Triflylglycine

This protocol outlines the triflylation of glycine. The system is designed to be self-validating via LC-MS monitoring.

Step 1: Preparation of the Amine Suspension Suspend 10.0 mmol of Glycine in 50 mL of anhydrous Dichloromethane (DCM). **Causality:** DCM is chosen as an aprotic solvent to prevent the rapid hydrolysis of the highly reactive triflic anhydride electrophile.

Step 2: Base Addition Add 22.0 mmol of N,N-Diisopropylethylamine (DIPEA) to the suspension and cool the mixture to 0 °C under an argon atmosphere. **Causality:** Two equivalents of base are required—one to deprotonate the carboxylic acid (enhancing solubility) and one to neutralize the triflic acid byproduct. DIPEA is selected over triethylamine because its steric bulk prevents it from acting as a competing nucleophile against triflic anhydride.

Step 3: Electrophilic Addition Slowly add 11.0 mmol of Trifluoromethanesulfonic anhydride (TfO) dropwise over 30 minutes. Maintain the temperature at 0 °C, then allow it to warm to room temperature over 2 hours. **Causality:** Slow addition at low temperatures controls the highly exothermic reaction and minimizes the formation of bis-triflylated byproducts.

Step 4: Self-Validation and Workup Validation: Monitor the reaction via LC-MS. The reaction is complete when the precursor ion m/z 205.97 $[M-H]^-$ is the dominant peak, confirming the exact mass of the product. **Workup:** Quench the reaction with 1M HCl to pH 2. **Causality:** Acidification is critical to protonate the carboxylate, driving the N-triflylglycine into the organic layer during extraction. Extract with Ethyl Acetate (3 x 30 mL), dry over MgSO₄, and concentrate in vacuo.

Protocol 2: Application in Mitsunobu Coupling

As demonstrated in the synthesis of oxazolo-annulated 3-benzazepines, N-triflylglycine methyl ester is utilized to introduce a functionalized glycine moiety via a Mitsunobu reaction .

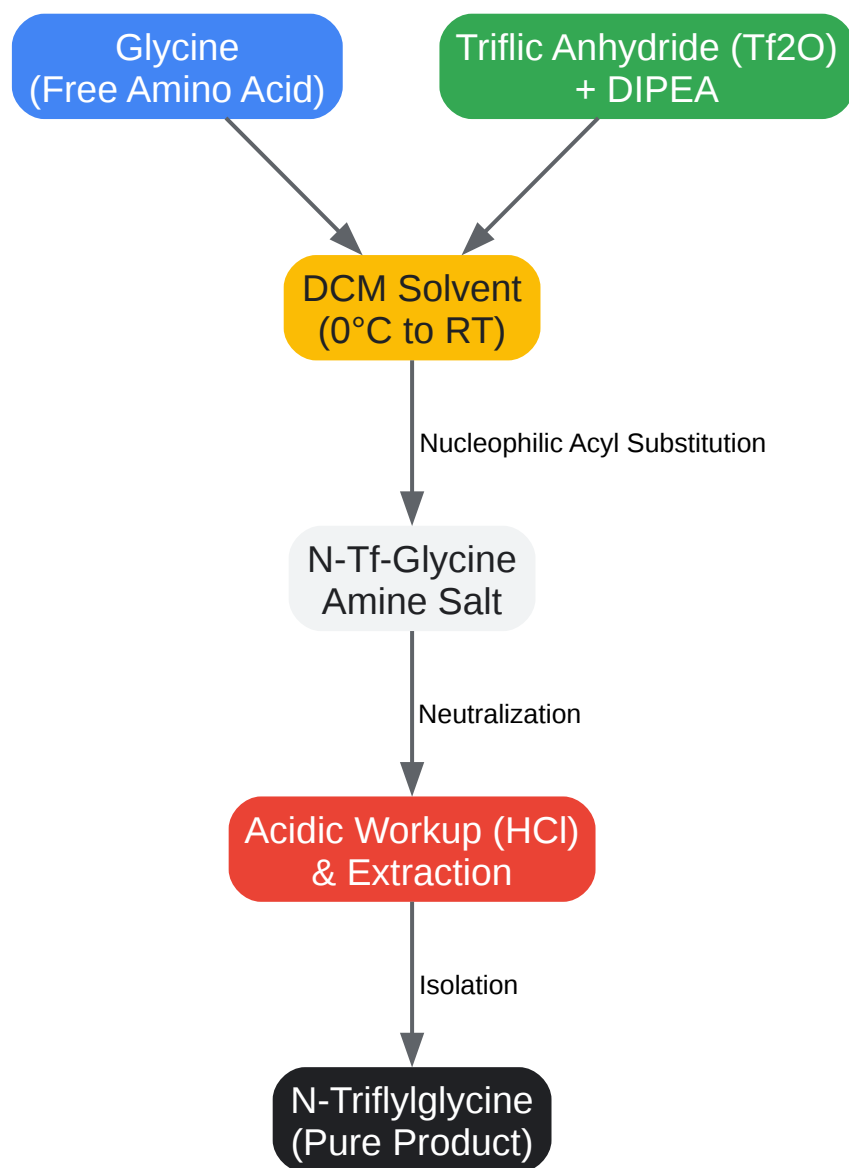
Step 1: Combine the target alcohol (1.0 eq), N-triflylglycine methyl ester (1.2 eq), and Triphenylphosphine (PPh

, 1.5 eq) in anhydrous THF at 0 °C. Step 2: Add Diisopropyl azodicarboxylate (DIAD, 1.5 eq) dropwise. Causality: The highly acidic N-H of the triflylglycine derivative efficiently protonates the betaine intermediate formed by PPh

and DIAD, facilitating the S

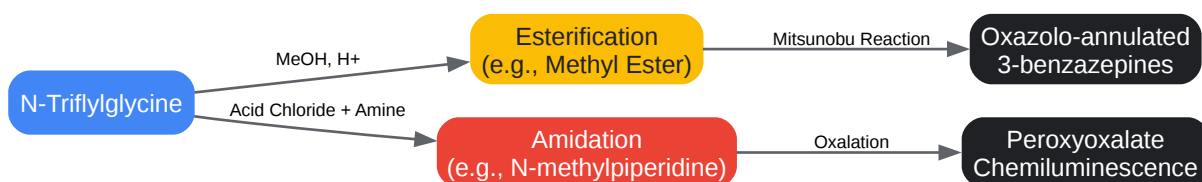
2 displacement of the activated alcohol to form the C-N bond.

Visualizations



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Synthetic workflow for N-triflylglycine highlighting reagent addition and isolation steps.



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Downstream applications of N-triflylglycine in synthesizing complex scaffolds and agents.

Advanced Applications in Drug Discovery & Materials Science

- **Peptidomimetics and Benzazepines:** N-triflylglycine derivatives serve as critical building blocks in the evolution of oxazolo-annulated 3-benzazepines, which are vital scaffolds in neuropharmacology. The triflyl group allows for selective functionalization that standard protecting groups cannot tolerate .
- **Aqueous Chemiluminescence:** Research into aqueous peroxyoxalate chemiluminescence has utilized N-triflylglycine amides. The reaction of N-triflylglycine acid chlorides with amines (e.g., N-methylpiperidine) yields triflylamides that, upon oxalation, produce highly efficient chemiluminescent products. The electron-withdrawing Tf group stabilizes the leaving group during the light-emitting decomposition of the dioxetanedione intermediate .

References

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- Defense Technical Information Center (DTIC). "Aqueous Peroxyoxalate Chemiluminescence". Technical Report ADA064606.[[Link](#)] [3]
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